

(3-Aminobenzyl)diethylamine safety data sheet and handling precautions

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Compound of Interest

Compound Name: (3-Aminobenzyl)diethylamine

Cat. No.: B1274826

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Technical Guide: Safety and Handling of (3-Aminobenzyl)diethylamine

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is an in-depth technical guide compiled from available safety data for structurally related compounds. As of the date of this publication, a comprehensive, officially recognized Safety Data Sheet (SDS) for **(3-Aminobenzyl)diethylamine** (CAS No. 27958-97-0) is not readily available. The information herein is provided for research and development purposes and should be used as a guide for safe handling. All laboratory work should be conducted by trained professionals with appropriate safety measures in place.

Chemical Identification and Properties

(3-Aminobenzyl)diethylamine, also known as 3-(Diethylaminomethyl)aniline, is an aromatic amine. Its chemical structure combines features of both aniline and diethylamine, which dictates its reactivity and potential hazards.

Property	Value	Source
Chemical Name	(3-Aminobenzyl)diethylamine	-
Synonyms	3-(Diethylaminomethyl)aniline	-
CAS Number	27958-97-0	-
Molecular Formula	C ₁₁ H ₁₈ N ₂	[PubChemLite]
Molecular Weight	178.27 g/mol	[PubChemLite]
Boiling Point	167-168 °C at 42 Torr	[ChemicalBook]
Density	0.983 ± 0.06 g/cm ³ (predicted)	[ChemicalBook]
Predicted logP	1.4	[PubChemLite]

Hazard Identification and Classification

Due to the absence of a specific Safety Data Sheet for **(3-Aminobenzyl)diethylamine**, the hazard classification is extrapolated from the closely related compound, 3-Aminobenzylamine (CAS 4403-70-7). The hazards associated with the aniline and diethylamine moieties are also considered.

GHS Classification (based on 3-Aminobenzylamine)[1][2]

Hazard Class	Hazard Category	GHS Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 1B	H314: Causes severe skin burns and eye damage
Serious Eye Damage/Eye Irritation	Category 1	H314: Causes severe skin burns and eye damage
Hazardous to the Aquatic Environment, Long-Term Hazard	Category 2	H411: Toxic to aquatic life with long lasting effects

Signal Word: Danger[1]

Hazard Pictograms (inferred):

- Corrosive
- Irritant
- Environmental Hazard

First Aid Measures

First aid measures are based on the potential for corrosive and toxic effects, similar to related aromatic amines.[1] Immediate medical attention is crucial in all cases of significant exposure.

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Immediately call a POISON CENTER or doctor/physician.
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water/shower for at least 15 minutes. Immediately call a POISON CENTER or doctor/physician.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER or doctor/physician.
Ingestion	Do NOT induce vomiting. Rinse mouth. Immediately call a POISON CENTER or doctor/physician.

Handling Precautions and Experimental Protocols

Given that aromatic amines can be sensitive to air and light, and considering the extrapolated hazards, stringent handling procedures are necessary.

Personal Protective Equipment (PPE)

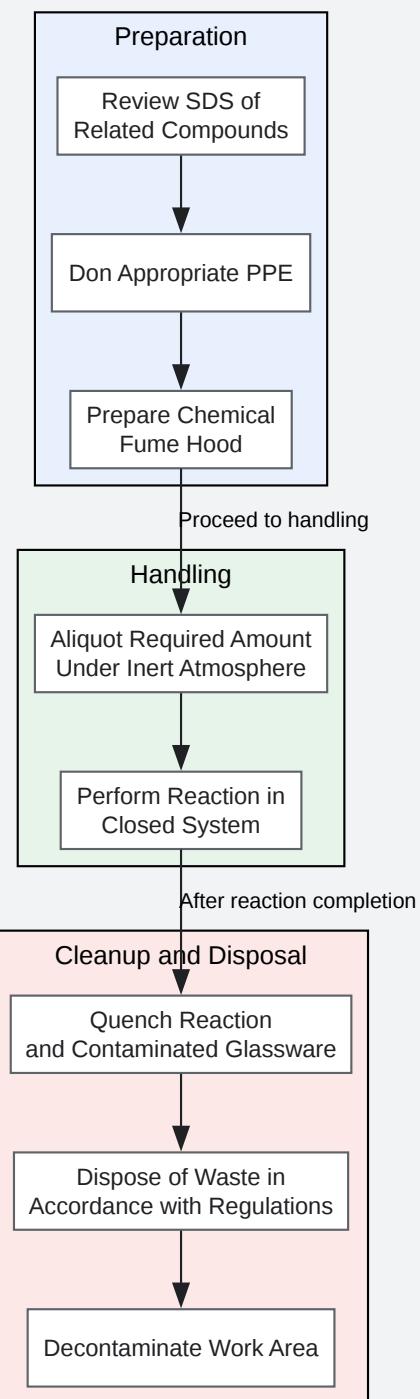
A comprehensive PPE strategy is essential to minimize exposure.

Protection Type	Recommended Specification
Eye/Face Protection	Tightly fitting safety goggles and a face shield.
Skin Protection	Chemical-resistant gloves (e.g., nitrile or neoprene), a lab coat, and appropriate protective clothing.
Respiratory Protection	Use in a well-ventilated area, preferably a chemical fume hood. If the generation of vapors or aerosols is likely, a NIOSH/MSHA-approved respirator with an appropriate cartridge for organic vapors and amines should be used.

Safe Handling Workflow

The following diagram illustrates a recommended workflow for handling **(3-Aminobenzyl)diethylamine**.

Workflow for Handling (3-Aminobenzyl)diethylamine

[Click to download full resolution via product page](#)*Safe handling workflow for **(3-Aminobenzyl)diethylamine**.*

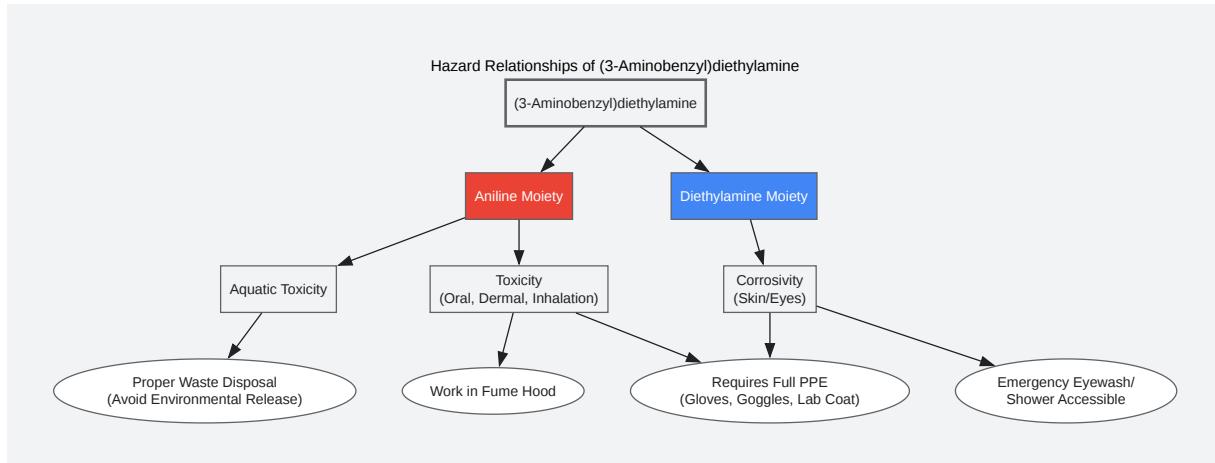
Experimental Protocol for Handling Air-Sensitive Aromatic Amines

This protocol provides a general framework for handling **(3-Aminobenzyl)diethylamine**, assuming it may be air-sensitive.

- Preparation of Glassware: Ensure all glassware is thoroughly dried in an oven and cooled under a stream of inert gas (e.g., nitrogen or argon).
- Inert Atmosphere: Conduct all manipulations of the compound under an inert atmosphere, using a Schlenk line or a glovebox.
- Transfer: Use dry, nitrogen-flushed syringes or cannulas for transferring the liquid.
- Reaction Setup: Set up the reaction in a flask equipped with a septum, and maintain a positive pressure of inert gas throughout the experiment.
- Quenching: At the end of the reaction, quench any unreacted material cautiously with an appropriate reagent before workup.
- Waste Disposal: All waste materials, including contaminated solvents and disposable labware, should be collected in a designated, labeled hazardous waste container.

Logical Relationships of Hazards

The following diagram illustrates the logical relationships between the hazards associated with **(3-Aminobenzyl)diethylamine**, based on its structural components and data from related compounds.



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*Logical relationships of hazards for **(3-Aminobenzyl)diethylamine**.*

Stability and Reactivity

Based on the reactivity of similar aromatic amines and N-benzyl diethylamines, the following can be inferred:

- Reactivity: May be incompatible with strong oxidizing agents, acids, and acid chlorides.
- Conditions to Avoid: Exposure to air, light, and incompatible materials.
- Hazardous Decomposition Products: Upon combustion, may produce toxic fumes of nitrogen oxides (NO_x) and carbon oxides (CO, CO₂).

This technical guide is intended to provide a starting point for the safe handling of **(3-Aminobenzyl)diethylamine**. It is imperative that researchers conduct their own risk assessments and adhere to all institutional and regulatory safety guidelines.

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References

- 1. 3-Aminobenzylamine | C7H10N2 | CID 4628831 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. echemi.com [echemi.com]
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